4-Nitropiperidine Hydrochloride: A Strategic Building Block for Advanced Organic Synthesis

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Compound of Interest

Compound Name:	*4-Nitropiperidine hydrochloride*
CAS No.:	*1881295-85-7*
Cat. No.:	*B2362066*

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Abstract

The piperidine moiety is a cornerstone of medicinal chemistry, recognized as a "privileged structure" for its prevalence in a multitude of FDA-approved drugs and biologically active compounds.[1] Its conformational flexibility and capacity for diverse molecular interactions make it an invaluable scaffold in drug design.[1] This technical guide delves into the synthetic utility of a key intermediate, **4-nitropiperidine hydrochloride**, providing an in-depth analysis of its role as a versatile building block. We will explore its synthesis, key transformations—most notably its reduction to the critical 4-aminopiperidine synthon—and its application in the construction of complex, pharmacologically relevant molecules. This document is intended for researchers, scientists, and professionals in drug development, offering both theoretical insights and field-proven experimental protocols.

Introduction: The Significance of the Piperidine Scaffold

The six-membered nitrogen-containing heterocycle, piperidine, is a recurring motif in a vast array of natural products and synthetic pharmaceuticals.[2] Its presence often imparts favorable

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pharmacokinetic properties, such as enhanced solubility and metabolic stability.[3] The strategic functionalization of the piperidine ring, particularly at the 4-position, provides a vector for interaction with biological targets, making it a focal point in drug discovery.[3][4] This guide focuses on **4-nitropiperidine hydrochloride**, a precursor that unlocks access to a diverse range of 4-substituted piperidines, thereby expanding the chemical space available to medicinal chemists.

Physicochemical Properties and Safety Considerations

4-Nitropiperidine hydrochloride is a secondary amine and a 6-membered heterocycle.[5]

Property	Value
CAS Number	1881295-85-7
Molecular Formula	C5H11ClN2O2
Molecular Weight	166.61 g/mol [5]
Purity	Typically ≥95%[5]

Safety Profile:

As with all laboratory chemicals, proper handling of **4-nitropiperidine hydrochloride** is paramount. It is classified as hazardous and can cause skin and serious eye irritation.[6]

Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[6]
- Handle in a well-ventilated area, preferably a fume hood, to avoid inhalation of dust.[6][7]
- Wash hands thoroughly after handling.[6]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[6][7]

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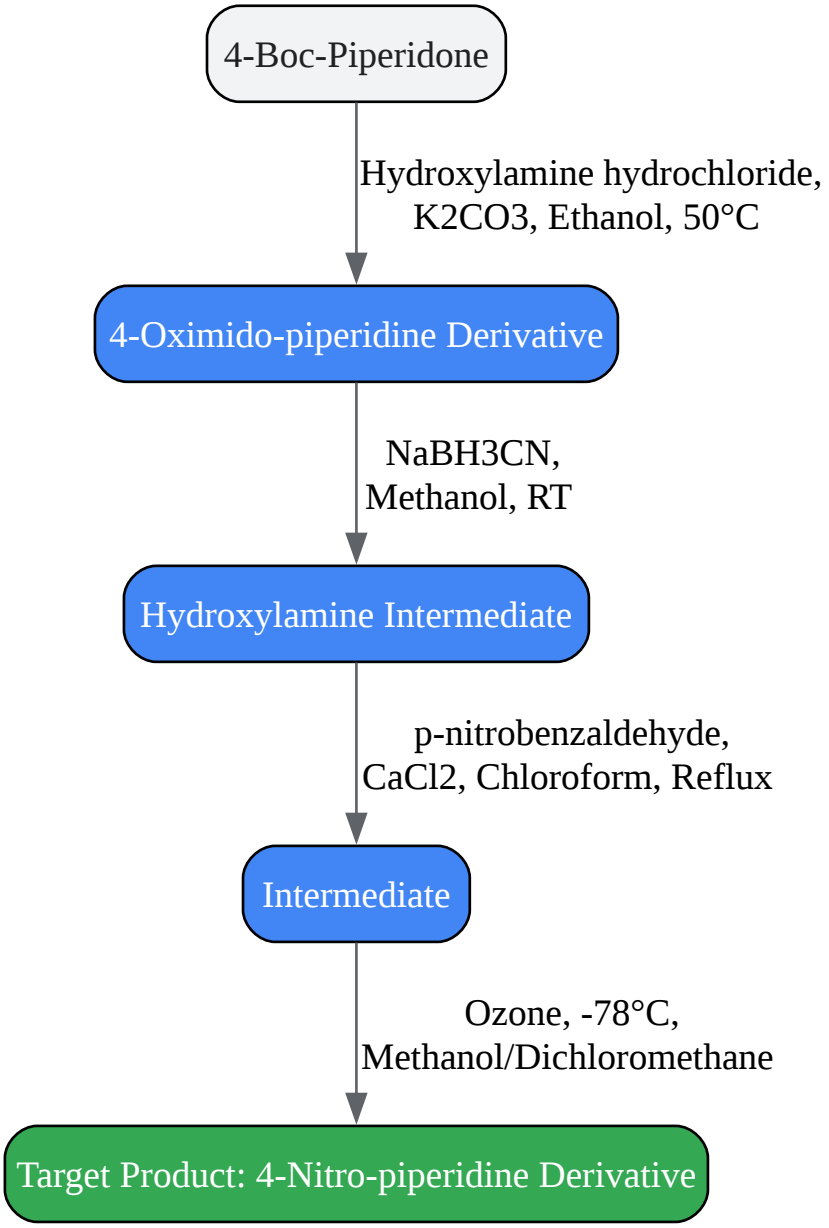
- In case of contact with eyes, rinse cautiously with water for several minutes.[6] If on skin, wash with plenty of soap and water.[6]

Synthesis of 4-Nitropiperidine Derivatives

A novel and efficient method for the preparation of 4-nitropiperidine derivatives starts from 4-Boc-piperidone. This multi-step synthesis is designed to overcome the low yields and purification difficulties of previous methods.[8]

Workflow for the Synthesis of a 4-Nitropiperidine Derivative:



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Caption: Synthesis of a 4-Nitro-piperidine Derivative.

Experimental Protocol:

Step 1: Synthesis of 4-Oximido-piperidine derivative[8]

- To a solution of 4-Boc-piperidone (1.0 eq) and potassium carbonate (2.0 eq) in ethanol, slowly add hydroxylamine hydrochloride (2.5 eq).
- Heat the mixture at 50°C for 30 minutes.
- After cooling, filter the reaction mixture.
- Concentrate the filtrate and dissolve the resulting solid in water.
- Extract with ethyl acetate. The organic phase is then washed with saturated brine, dried, and concentrated to yield the 4-oximido-piperidine derivative.

Step 2: Reduction of Oxime to Hydroxylamine[8]

- Dissolve the 4-oximido-piperidine derivative in methanol at room temperature.
- React with sodium cyanoborohydride (1.2 eq) while maintaining the pH at 3 with 1N hydrochloric acid for 3 hours to obtain the hydroxylamine.

Step 3: Formation of the Target Product[8]

- Reflux the hydroxylamine with p-nitrobenzaldehyde (1.0 eq) and a catalytic amount of calcium chloride in chloroform for 18 hours to form an intermediate.
- In a solvent mixture of methanol and dichloromethane (1:1), introduce ozone at -78°C for 3-6 hours until the reaction is complete, yielding the final 4-nitro-piperidine derivative.

Key Synthetic Transformation: Reduction to 4-Aminopiperidine

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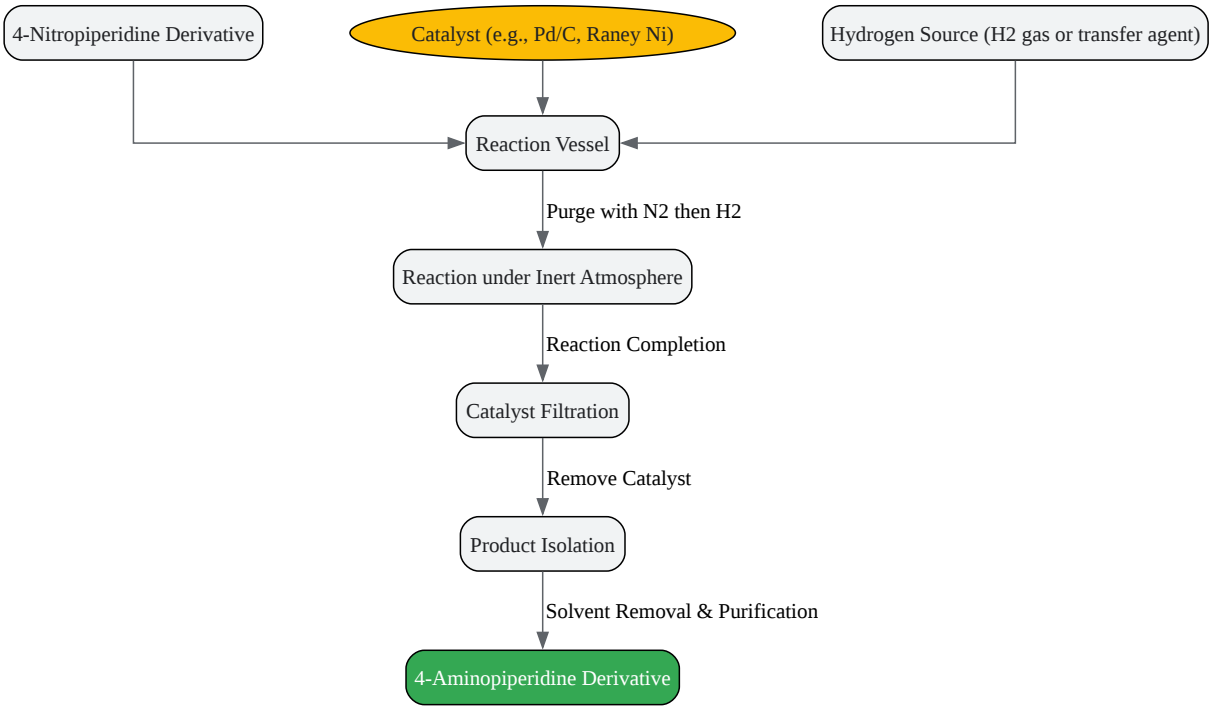
The nitro group of **4-nitropiperidine hydrochloride** is a versatile functional handle, primarily serving as a precursor to the amino group. The resulting 4-aminopiperidine is a crucial building block for a wide range of pharmaceuticals.[9][10] The reduction of the nitro group is a critical transformation that can be achieved through several methods, with catalytic hydrogenation being the most common.[11]

General Workflow for Catalytic Hydrogenation:



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Caption: Catalytic Hydrogenation of a 4-Nitropiperidine Derivative.

Experimental Protocol: Catalytic Hydrogenation using Palladium on Carbon (Pd/C)[11]

This protocol is adapted from the general procedure for the hydrogenation of nitroarenes.

- Inert Atmosphere: Purge a reaction flask containing a stir bar with nitrogen gas for 10-15 minutes.
- Catalyst Addition: Under a gentle stream of nitrogen, carefully add 5% Pd/C catalyst (typically 1-5 mol% relative to the substrate).
- Substrate Addition: Dissolve the **4-nitropiperidine hydrochloride** in a suitable solvent (e.g., methanol or ethanol) and add it to the reaction flask.
- Hydrogenation: Evacuate the flask and backfill with hydrogen gas (from a balloon or cylinder). Repeat this process 3-5 times.
- Reaction: Stir the mixture vigorously at room temperature. Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Catalyst Filtration: Once the reaction is complete, filter the mixture through a pad of Celite® to remove the Pd/C catalyst. Caution: The used Pd/C catalyst can be pyrophoric. Keep the filter cake wet with solvent and dispose of it properly.[11]
- Product Isolation: Remove the solvent from the filtrate under reduced pressure to obtain the crude 4-aminopiperidine derivative. Further purification can be achieved by recrystallization or column chromatography.

Quantitative Data for Nitro Group Reduction:

While specific yield data for the reduction of **4-nitropiperidine hydrochloride** is not readily available in the provided search results, catalytic hydrogenation of nitro compounds to amines is generally a high-yielding reaction. For example, the electrocatalytic hydrogenation of pyridine to piperidine can achieve yields of up to 98%.[12]

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Applications in Drug Discovery and Organic Synthesis

The 4-aminopiperidine scaffold, readily accessible from **4-nitropiperidine hydrochloride**, is a privileged structure in medicinal chemistry.[3] It is a key component in a diverse range of therapeutic agents.

Examples of Drug Classes Incorporating the 4-Aminopiperidine Motif:

- Antifungal Agents: Novel 4-aminopiperidines have been synthesized and evaluated for their antifungal activity, targeting ergosterol biosynthesis.[4]
- Opioid Receptor Modulators: 4-substituted piperidines are used to develop ligands with balanced affinity for μ and δ opioid receptors, which may lead to analgesics with fewer side effects.[13]
- Hepatitis C Virus (HCV) Inhibitors: A 4-aminopiperidine scaffold has been identified and optimized for the inhibition of HCV assembly.[9]
- CCR5 Antagonists: 4-Substituted-4-aminopiperidine derivatives are key building blocks for piperazine-based CCR5 antagonists, which are potent HIV-1 entry inhibitors.[10]

Synthetic Strategies Employing 4-Aminopiperidine:

The primary amino group of 4-aminopiperidine allows for a wide range of subsequent chemical modifications, most notably reductive amination and N-alkylation/arylation.

Reductive Amination:

This is a powerful one-pot reaction for the synthesis of N-substituted 4-aminopiperidines. It involves the condensation of an amine (in this case, 4-aminopiperidine) with a ketone or aldehyde to form an iminium ion intermediate, which is then reduced in situ.[3][14]

Experimental Protocol: Reductive Amination[3]

This protocol is adapted from the synthesis of a fentanyl precursor.

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- Reaction Setup: To a solution of N-Boc-4-aminopiperidine (1.0 eq) in 1,2-dichloroethane, add the desired aldehyde or ketone (1.0 eq) and a catalytic amount of acetic acid.
- Iminium Formation: Stir the mixture at room temperature for 1 hour.
- Reduction: Add sodium triacetoxyborohydride (STAB) (1.5 eq) portion-wise.
- Monitoring: Continue stirring at room temperature and monitor the reaction by TLC or LC-MS until completion.

Conclusion

4-Nitropiperidine hydrochloride is a strategically important building block in organic synthesis, primarily due to its efficient conversion to the versatile 4-aminopiperidine scaffold. The protocols and synthetic strategies outlined in this guide demonstrate its utility in constructing complex molecules with significant therapeutic potential. The ability to readily introduce diverse functionality at the 4-position of the piperidine ring underscores the value of **4-nitropiperidine hydrochloride** in modern drug discovery and development programs.

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